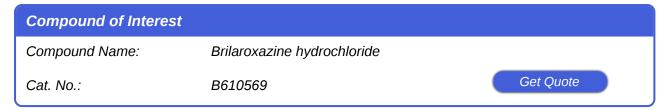


Preparing Stock Solutions of Brilaroxazine Hydrochloride: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Brilaroxazine, also known as RP5063, is a novel investigational atypical antipsychotic that functions as a multimodal dopamine and serotonin modulator.[1][2] It exhibits partial agonist activity at dopamine D2, D3, and D4 receptors, as well as serotonin 5-HT1A and 5-HT2A receptors.[1][3] Additionally, it acts as an antagonist at serotonin 5-HT2B and 5-HT7 receptors. [1][3] This unique pharmacological profile suggests its potential in treating neuropsychiatric disorders such as schizophrenia and schizoaffective disorder.[2][4] Accurate and consistent preparation of **Brilaroxazine hydrochloride** stock solutions is critical for obtaining reliable and reproducible results in preclinical and clinical research.

These application notes provide detailed protocols for the preparation, storage, and handling of **Brilaroxazine hydrochloride** stock solutions for both in vitro and in vivo studies.

Data Presentation Chemical and Physical Properties



Property	Value	Source
Chemical Name	6-(4-(4-(2,3-dichlorophenyl)- piperazin-1-yl)-butoxy)-2H- benzo[b][5][6]oxazin-3(4H)-one hydrochloride	[7][8]
Molecular Formula	C22H25Cl2N3O3 · HCl	[9]
Molecular Weight	486.82 g/mol	[9]
Appearance	Solid	[10]
CAS Number	1708960-04-6	[5]

Solubility Data

Solvent	Concentration	Observations	Source
DMSO	100 mg/mL (222.04 mM)	Requires sonication for complete dissolution.	[3][10]
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.5 mg/mL (5.55 mM)	Clear solution. Suitable for in vivo use.	[1][3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.55 mM)	Clear solution. Suitable for in vivo use.	[1][3]

Experimental Protocols Materials and Reagents

- Brilaroxazine hydrochloride (powder form)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 300 (PEG300)



- Tween-80
- Saline (0.9% NaCl), sterile
- · Corn oil, sterile
- Sterile conical tubes (15 mL and 50 mL)
- Sterile serological pipettes
- Vortex mixer
- Sonicator (water bath)
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 100 mM **Brilaroxazine hydrochloride** stock solution in DMSO.

Procedure:

- Weighing the Compound: Accurately weigh the desired amount of Brilaroxazine
 hydrochloride powder using an analytical balance. For example, to prepare 1 mL of a 100
 mM stock solution, weigh 48.68 mg of the compound.
- Solvent Addition: Add the appropriate volume of DMSO to the conical tube containing the weighed compound.
- Dissolution: Vortex the mixture thoroughly for 1-2 minutes.
- Sonication: If the compound is not fully dissolved, place the tube in a sonicator water bath and sonicate until the solution is clear.[3][10]



- Sterilization (Optional): If required for your specific cell culture application, filter-sterilize the stock solution using a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months, protected from light.[1][3]

Protocol 2: Preparation of Formulation for In Vivo (Aqueous-Based) Studies

This protocol details the preparation of a 2.5 mg/mL **Brilaroxazine hydrochloride** solution in a vehicle suitable for oral gavage or injection.[1][3]

Procedure:

- Prepare a 25 mg/mL DMSO Stock: Weigh 25 mg of Brilaroxazine hydrochloride and dissolve it in 1 mL of DMSO as described in Protocol 1.
- Vehicle Preparation: In a sterile 15 mL conical tube, prepare the final vehicle by adding the components in the following order:
 - 4.0 mL PEG300
 - 0.5 mL Tween-80
 - 4.5 mL Saline
- Vortex the vehicle until it is a homogenous mixture.
- Final Formulation: Add 1 mL of the 25 mg/mL **Brilaroxazine hydrochloride** in DMSO stock solution to the 9 mL of the prepared vehicle. This will result in a final concentration of 2.5 mg/mL in a solution containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Mix Thoroughly: Vortex the final formulation until it is a clear and homogenous solution.
- Use and Storage: This formulation should be prepared fresh before each experiment. If short-term storage is necessary, it can be kept at 4°C for a limited time, protected from light.



Protocol 3: Preparation of Formulation for In Vivo (Oil-Based) Studies

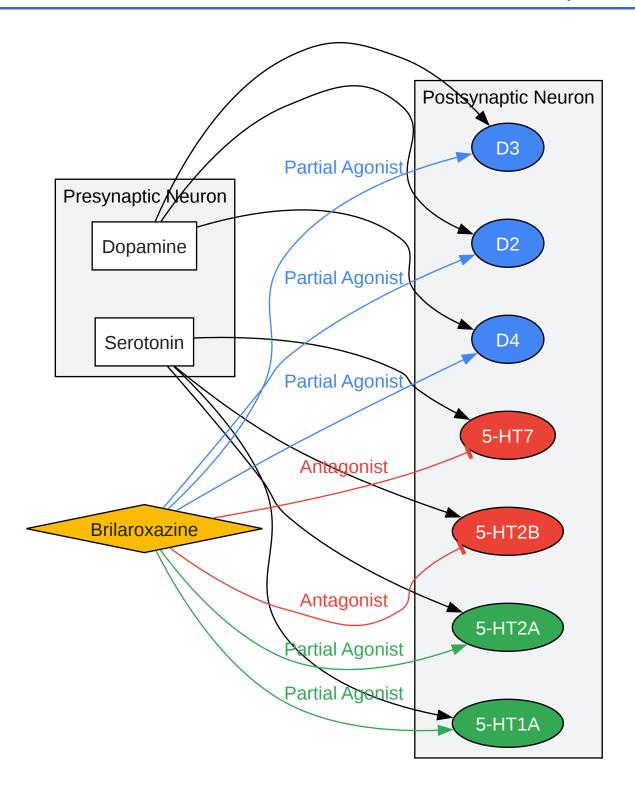
This protocol outlines the preparation of a 2.5 mg/mL **Brilaroxazine hydrochloride** solution in a corn oil-based vehicle.[1][3]

Procedure:

- Prepare a 25 mg/mL DMSO Stock: As in Protocol 2, weigh 25 mg of Brilaroxazine hydrochloride and dissolve it in 1 mL of DMSO.
- Final Formulation: In a sterile 15 mL conical tube, add 9 mL of sterile corn oil.
- Addition of Stock Solution: While vortexing the corn oil, slowly add the 1 mL of the 25 mg/mL
 Brilaroxazine hydrochloride in DMSO stock solution.
- Mix Thoroughly: Continue to vortex until the solution is clear and homogenous.
- Use and Storage: This oil-based formulation should also be prepared fresh for optimal results.

Mandatory Visualizations Brilaroxazine Signaling Pathway



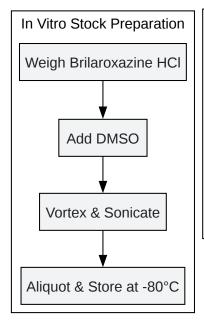


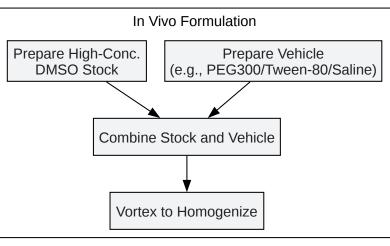
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Caption: Brilaroxazine's multimodal action on dopamine and serotonin receptors.

Experimental Workflow for Stock Solution Preparation







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Caption: Workflow for preparing Brilaroxazine HCl solutions.

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